

5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione chemical properties

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Compound of Interest

Compound Name: 5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione

Cat. No.: B1303135

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An In-depth Technical Guide to **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione**

Introduction

5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione, also commonly known as Acetyl Meldrum's Acid, is a versatile organic compound with significant applications in chemical synthesis and pharmaceutical development.[1][2][3] As a derivative of Meldrum's acid, it serves as a key intermediate and building block for synthesizing a wide range of complex molecules and heterocyclic compounds.[4][5][6] Its unique reactivity, particularly as an acylacetylating agent and a precursor to acylketenes, makes it a valuable reagent for researchers and drug development professionals.[7][8] This guide provides a comprehensive overview of its chemical properties, experimental protocols, and core applications.

Core Chemical Properties

The fundamental chemical and physical properties of **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione** are summarized below. Data is compiled from various chemical data repositories and suppliers.

Property	Value
IUPAC Name	5-acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione[9]
Synonyms	Acetyl Meldrum's Acid, 1,3-Dioxane-4,6-dione, 5-acetyl-2,2-dimethyl-[1][2]
CAS Number	72324-39-1[1][9][10]
Molecular Formula	C ₈ H ₁₀ O ₅ [1][3][9][10]
Molecular Weight	186.16 g/mol [1][9][10]
Appearance	White crystalline powder[1][11]
Melting Point	83-85 °C[2][12] or 187-190 °C[1][11] (Note: Discrepancy exists in reported values)
Boiling Point	417.9 ± 45.0 °C (Predicted)[2][12]
Density	1.231 - 1.32 g/cm ³ [1][2][11]
Solubility	Slightly soluble in water. Soluble in various organic solvents including acetone, methanol, chloroform, dichloromethane, ethyl acetate, and DMSO.[1][11][13]
InChI	InChI=1S/C8H10O5/c1-4(9)5-6(10)12-8(2,3)13-7(5)11/h5H,1-3H3[3][9]
SMILES	CC(=O)C1C(=O)OC(OC1=O)(C)C[9]

Reactivity and Stability

5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione is stable under standard storage conditions, with a typical shelf life of 24 months when stored in a cool, dry, and well-ventilated place.[1]

The primary reactivity of this compound stems from its identity as an acyl Meldrum's acid.[7][8] A key reaction is its thermal decomposition, where it readily eliminates acetone and carbon dioxide to generate a highly reactive acylketene intermediate.[6][7][8] This intermediate can then participate in various cycloaddition and nucleophilic addition reactions, making it a powerful tool in organic synthesis.

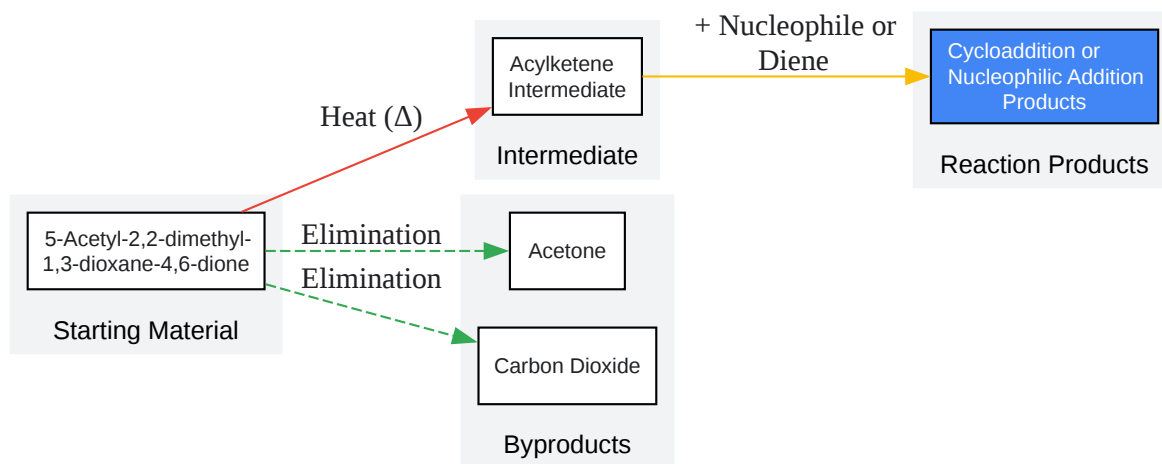


Diagram 1: Thermal Decomposition Pathway

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Caption: General reactivity pathway of Acetyl Meldrum's Acid.

Experimental Protocols

Synthesis of 5-Acyl Meldrum's Acid Derivatives

The synthesis of **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione** is typically achieved through the acylation of Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione). The following is a representative experimental protocol adapted from established procedures for the acylation of Meldrum's acid.^[14] Note that this reaction yields the enol tautomer, 5-(1-hydroxyethylidene)-2,2-dimethyl-1,3-dioxane-4,6-dione, which exists in equilibrium with the target keto form.

Materials:

- Meldrum's acid (1 equivalent)
- Dichloromethane (CH₂Cl₂)
- Pyridine (2.1 equivalents)

- Acetyl chloride (1.2 equivalents)
- Methanol (for quenching)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Sodium sulfate (Na_2SO_4)

Procedure:

- A flame-dried, three-necked, round-bottomed flask is equipped with a stir bar, a nitrogen inlet, and an addition funnel.
- The flask is charged with Meldrum's acid dissolved in dichloromethane.
- Pyridine is added, and the resulting mixture is cooled to -25°C .[\[14\]](#)
- A solution of acetyl chloride in dichloromethane is added slowly to the reaction mixture via the addition funnel over a period of 1 hour, maintaining the low temperature.[\[14\]](#)
- After the addition is complete, the reaction is allowed to warm slowly to 0°C over 3 hours.[\[14\]](#)
- The reaction is quenched by the addition of methanol and stirred for 15 minutes.[\[14\]](#)
- The mixture is transferred to a separatory funnel, diluted with additional dichloromethane, and washed sequentially with saturated aqueous ammonium chloride and water.[\[14\]](#)
- The combined aqueous layers are back-extracted with dichloromethane.[\[14\]](#)
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.[\[14\]](#)
- The resulting solid can be further purified as needed.

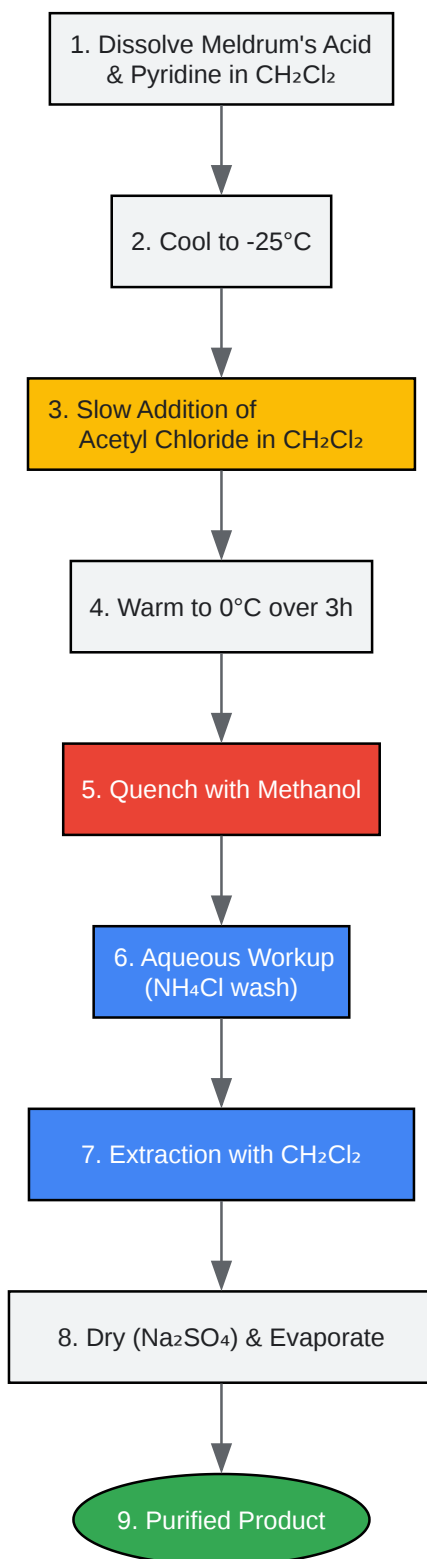


Diagram 2: Synthesis Workflow

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Caption: A typical workflow for the synthesis of 5-Acyl Meldrum's Acid.

Applications in Research and Drug Development

The unique chemical properties of **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione** make it a valuable intermediate in several areas:

- **Pharmaceutical Synthesis:** It serves as a precursor for various pharmaceutical ingredients and complex heterocyclic systems.^{[1][3]} Its ability to act as a synthetic equivalent of an acylketene is particularly useful in constructing carbon-carbon and carbon-heteroatom bonds.^{[6][7]}
- **Organic Chemistry Research:** The compound is widely used as a reagent in academic and industrial research for developing new synthetic methodologies.^{[1][11]} It is employed in multicomponent reactions, which are efficient processes for building molecular diversity.^{[15][16]}
- **Synthesis of β -Keto Esters:** Alcoholysis of acyl Meldrum's acids provides a straightforward route to β -keto esters, which are fundamental building blocks in organic synthesis.^[6]

Safety and Handling

Hazard Identification:

- **GHS Classification:** The compound is classified as harmful if swallowed (Acute toxicity, oral), causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation.^[9]

Recommended Safety Precautions:

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[4]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.^{[1][11]} Recommended storage temperature is often between 2-8°C.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.^[17]
- **First Aid:** In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of soap and water. If swallowed, rinse mouth and seek medical

advice.[17]

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